

Dideschloro Florfenicol-d3 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Dideschloro Florfenicol-d3*

Cat. No.: *B15599470*

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An In-depth Technical Guide to Dideschloro Florfenicol-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dideschloro Florfenicol-d3**, a deuterated analog of the broad-spectrum antibiotic Florfenicol. Given the limited availability of a specific Material Safety Data Sheet (MSDS) for **Dideschloro Florfenicol-d3**, this document synthesizes available data for the parent compound, Florfenicol, and its deuterated forms to offer guidance on safety, handling, and application. **Dideschloro Florfenicol-d3** is primarily utilized as an internal standard in analytical and research settings for the accurate quantification of Florfenicol and its metabolites.

Section 1: Chemical and Physical Properties

Dideschloro Florfenicol-d3 is a stable isotope-labeled version of a Florfenicol derivative. While specific experimental data for the deuterated compound is not publicly available, the properties of the parent compound, Florfenicol, provide a strong basis for its characteristics.

Table 1: Chemical and Physical Data

Property	Value	Source
Analyte Name	Dideschloro Florfenicol-d3	LGC Standards[1]
Molecular Formula	C ₁₂ D ₃ H ₁₃ FNO ₄ S	LGC Standards[1], Clearsynth[2]
Molecular Weight	292.34 g/mol	LGC Standards[1], Clearsynth[2]
Accurate Mass	292.097	LGC Standards[1]
CAS Number	2714484-53-2	Pharmaffiliates[3]
Alternate CAS (Unlabeled)	138872-76-1	Clearsynth[2], Pharmaffiliates[3]
Appearance	White Solid	Pharmaffiliates[3]
Storage Temperature	2-8°C, Refrigerator	Pharmaffiliates[3]
Shipping Conditions	Ambient	Pharmaffiliates[3]
Applications	Labeled Florfenicol derivative, useful research chemical.[2][3]	Pharmaffiliates[3], Clearsynth[2]

Note: Properties such as melting point, boiling point, and solubility are not readily available for **Dideschloro Florfenicol-d3**. The data for the parent compound, Florfenicol, includes a melting point of 152 - 156 °C and a boiling point of 618 °C.[4]

Section 2: Safety and Handling (Based on Florfenicol Data)

A complete MSDS for **Dideschloro Florfenicol-d3** is not publicly available. The following safety information is derived from the MSDS of the parent compound, Florfenicol, and should be considered as a precautionary guide.

Table 2: Hazard Identification and Precautionary Statements for Florfenicol

Category	Information	Source
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[5] H315: Causes skin irritation.[6][7] H319: Causes serious eye irritation.[6][7] H335: May cause respiratory irritation.[6][7] H360Df/H361fd: May damage the unborn child. Suspected of damaging fertility.[6][8] H372: Causes damage to organs through prolonged or repeated exposure.[6][8] H410: Very toxic to aquatic life with long lasting effects.[5][6]	Cayman Chemical[5], MSD[6][7][8]
Precautionary Statements	P201/P203: Obtain special instructions before use. Read and follow all safety instructions.[6][8] P260: Do not breathe dust/fume/gas/mist/vapors/spray.[8] P264: Wash skin thoroughly after handling.[6][8] P270: Do not eat, drink or smoke when using this product.[6][8] P273: Avoid release to the environment.[6][8] P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][8]	MSD[6][8]
First Aid Measures	Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[4] Skin Contact: Wash off immediately with plenty of	Fisher Scientific[4]

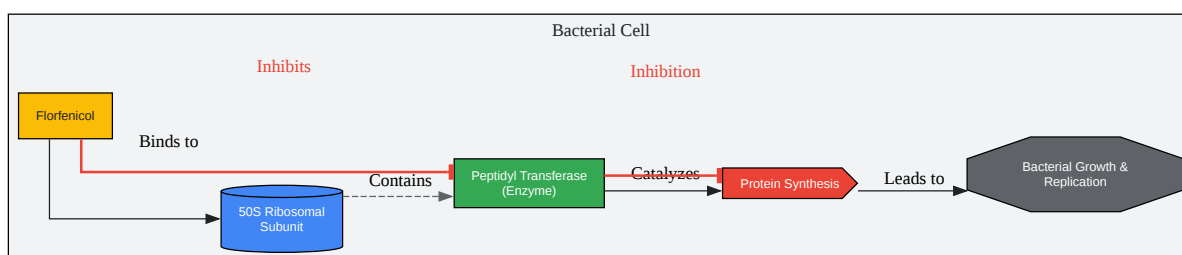
	water for at least 15 minutes. [4] Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[4] Ingestion: Clean mouth with water and drink plenty of water afterwards.[4]	
Handling and Storage	Handle in accordance with good industrial hygiene and safety practice.[4] Keep containers tightly closed in a dry, cool, and well-ventilated place.[4] Store locked up.[6]	Fisher Scientific[4], MSD[6]
Personal Protective Equipment	Wear appropriate protective eyeglasses or chemical safety goggles.[4] Wear appropriate protective gloves and clothing to prevent skin exposure.[4]	Fisher Scientific[4]

Section 3: Mechanism of Action of Florfenicol

Florfenicol, the parent compound, is a broad-spectrum bacteriostatic antibiotic.[9][10] Its mechanism of action is the inhibition of bacterial protein synthesis.[11]

- Binding to Ribosome: Florfenicol binds to the 50S ribosomal subunit of bacteria.[11]
- Inhibition of Peptidyl Transferase: This binding action inhibits the enzyme peptidyl transferase, which is crucial for the elongation of the polypeptide chain during protein synthesis.[11]
- Bacteriostatic/Bactericidal Effect: By preventing the synthesis of new proteins, Florfenicol stops bacterial growth and replication (bacteriostatic effect).[11] At concentrations similar to the Minimum Inhibitory Concentration (MIC), it has also demonstrated bactericidal activity against some bacteria.[11]

A key structural feature of Florfenicol is the replacement of the hydroxyl group found in chloramphenicol with a fluorine atom. This modification prevents inactivation by bacterial chloramphenicol acetyltransferase (CAT) enzymes, making it effective against some chloramphenicol-resistant strains.^[11]



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Caption: Mechanism of action of Florfenicol in inhibiting bacterial protein synthesis.

Section 4: Experimental Protocols

Dideschloro Florfenicol-d3 is primarily used as an internal standard (IS) for the quantitative analysis of Florfenicol and its metabolites in biological matrices using techniques like Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS).^[12] The following is a representative protocol adapted from methodologies using deuterated Florfenicol as an internal standard.^{[12][13]}

Preparation of Standard Solutions

- Stock Solutions:
 - Prepare a stock solution of Florfenicol at 1,000 µg/mL by dissolving 10 mg of pure powder in a 10 mL volumetric flask with methanol.^[12]

- Prepare a stock solution of **Dideschloro Florfenicol-d3** (Internal Standard) at 100 µg/mL by dissolving 1 mg of pure powder in a 10 mL volumetric flask with methanol.[\[12\]](#)
- Store stock solutions at -20°C and protect from light.[\[14\]](#)
- Working Solutions:
 - Create a series of working solutions for calibration curves by performing serial dilutions of the Florfenicol stock solution with acetonitrile or a suitable solvent mixture.[\[12\]](#)
 - Prepare a working solution of the **Dideschloro Florfenicol-d3** internal standard at a fixed concentration (e.g., 2 µg/mL) in acetonitrile.[\[12\]](#)

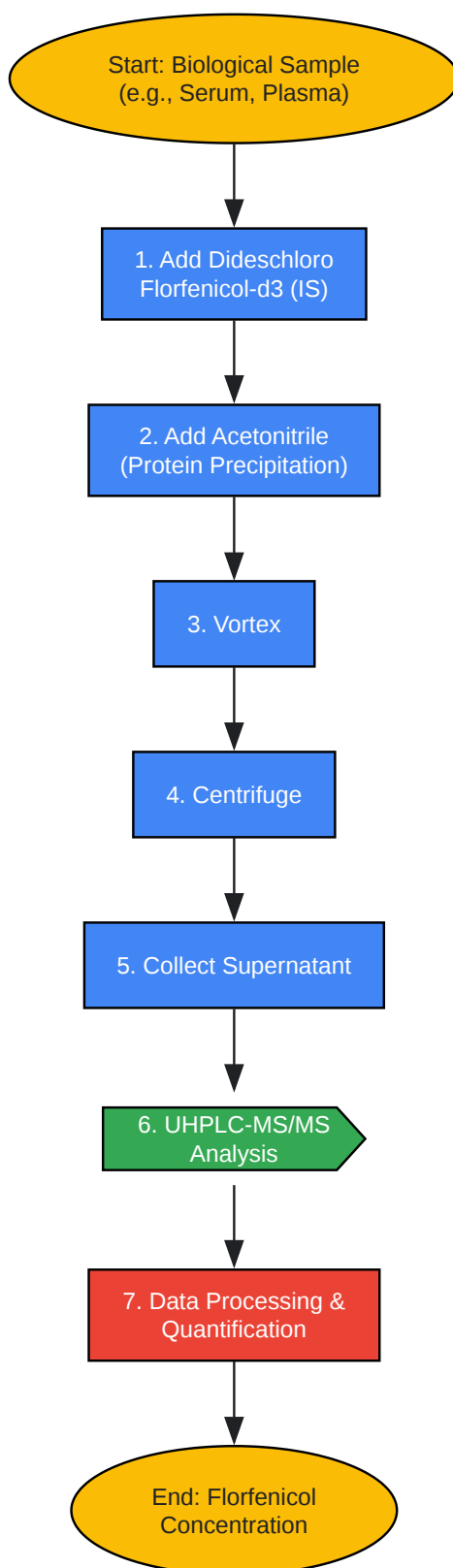
Sample Preparation (Protein Precipitation)

- Thaw biological samples (e.g., serum, plasma) at room temperature.[\[12\]](#)
- In a 1.5 mL microcentrifuge tube, combine 100 µL of the sample (or calibration standard) with 20 µL of the internal standard working solution.[\[12\]](#)
- Add 300 µL of cold acetonitrile to precipitate proteins.[\[13\]](#)
- Vortex the mixture for 30 seconds.[\[12\]](#)
- Centrifuge at high speed (e.g., 14,000-21,000 x g) for 10 minutes at 4-20°C.[\[12\]](#)[\[13\]](#)
- Transfer the supernatant to a clean tube or LC vial. For some methods, an evaporation step followed by reconstitution in a mobile phase-compatible solution may be necessary.[\[12\]](#)[\[14\]](#)

UHPLC-MS/MS Analysis

- Chromatographic Separation:
 - Use a suitable reversed-phase column (e.g., BEH C18).[\[12\]](#)
 - Employ a gradient elution program with mobile phases typically consisting of water with a modifier (e.g., formic acid) and an organic solvent like acetonitrile or methanol.

- The goal is to achieve baseline separation of the analyte from matrix components and ensure it co-elutes closely with the internal standard.
- Mass Spectrometric Detection:
 - Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - Optimize precursor-to-product ion transitions for both Florfenicol and **Dideschloro Florfenicol-d3**. The deuterated standard will have a mass shift (M+3) compared to the unlabeled analyte.
 - Monitor at least two specific transitions for each compound for confident identification and quantification.[\[12\]](#)
- Quantification:
 - Construct a calibration curve by plotting the ratio of the peak area of the Florfenicol standard to the peak area of the **Dideschloro Florfenicol-d3** internal standard against the known concentrations of the calibration standards.[\[13\]](#)
 - Determine the concentration of Florfenicol in the unknown samples by calculating their peak area ratios and interpolating from the calibration curve.[\[13\]](#)



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Caption: A typical experimental workflow for quantifying Florfenicol using **Dideschloro Florfenicol-d3** as an internal standard.

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